

what is disodium pamoate monohydrate

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Compound Focus: Disodium pamoate monohydrate

CAS No.: 71607-30-2

Cat. No.: S949911

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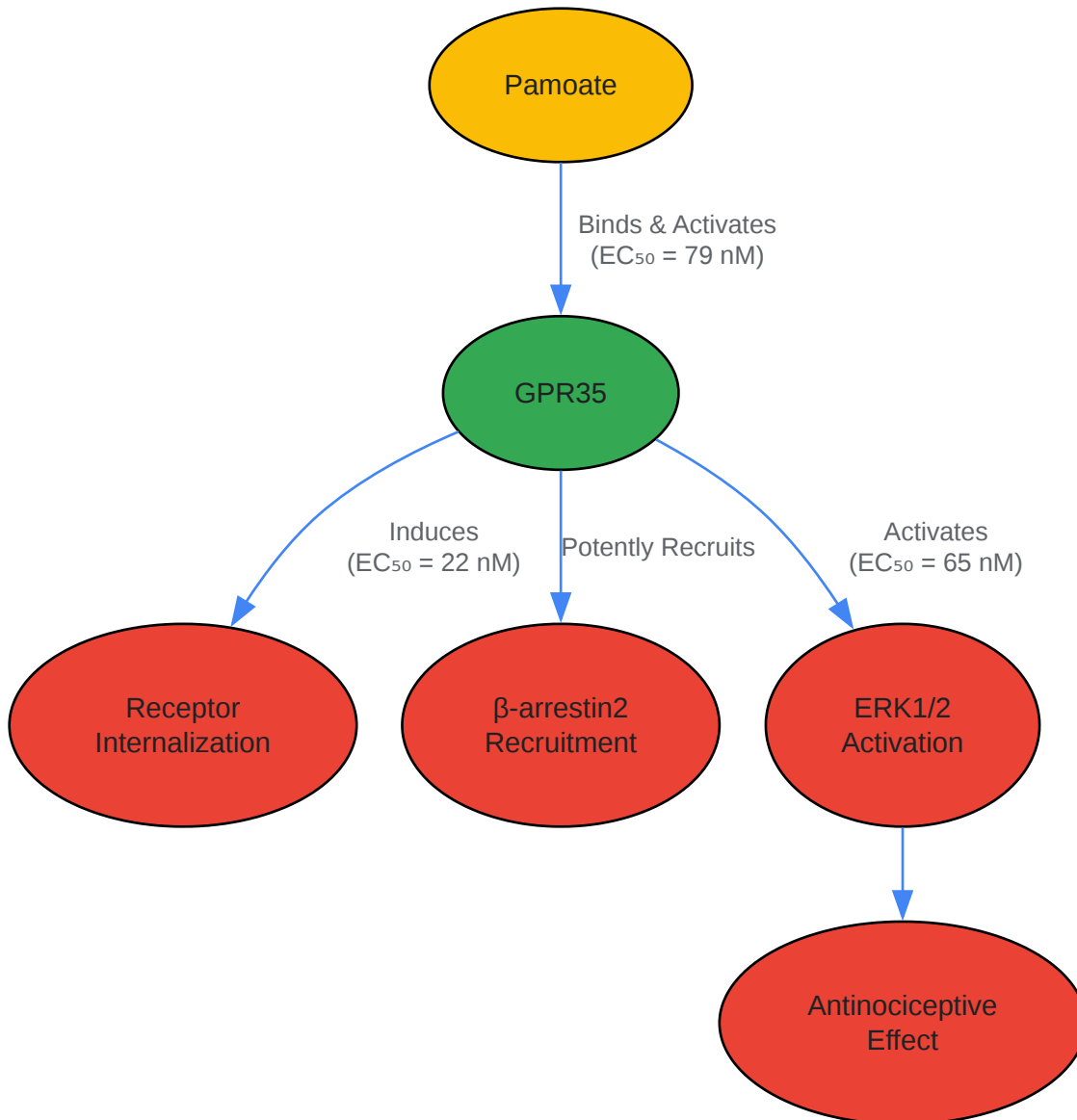
Chemical Identity and Properties

The table below summarizes the core chemical and physical properties of **disodium pamoate monohydrate**:

Property	Specification
CAS Number (Monohydrate) [1]	71607-30-2
CAS Number (Anhydrous) [2] [3]	6640-22-8
Molecular Formula [1]	$C_{23}H_{16}Na_2O_7$
Molecular Weight [1]	450.35 g/mol
Appearance [4]	Yellow, crystalline powder
Melting Point [2]	~300 °C
Water Solubility [3]	~43 g/L at 20°C
Synonyms	Pamoic acid disodium salt, Sodium pamoate, Disodium embonate [2] [1] [4]

Biological Activity and Mechanism

Disodium pamoate is a potent and well-characterized agonist for the orphan G-protein coupled receptor (GPCR) **GPR35** [2] [3]. The following diagram illustrates the key signaling pathways and experimental outcomes associated with its activity:



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Key signaling pathways of disodium pamoate via GPR35 activation.

The biological activity is quantitatively summarized below:

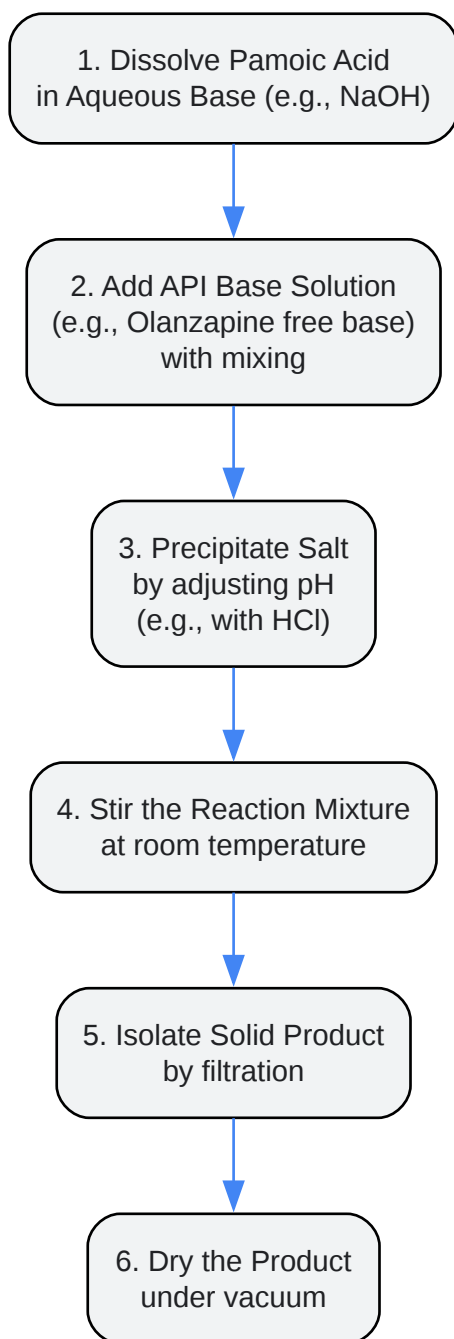
Biological Assay	Effect / EC ₅₀ Value
GPR35 Agonism [2]	79 nM
GPR35 Internalization [2]	22 nM
ERK1/2 Activation [2]	65 nM
β -arrestin2 Recruitment [2]	Potent
In Vivo Antinociception [3]	Effective (ED ₅₀ ~40.5 mg/kg in mice)

Pharmaceutical Applications

A primary industrial application of disodium pamoate is to form poorly soluble **pamoate salts of active pharmaceutical ingredients (APIs)**. This technique is used to create long-acting injectable or implantable drug formulations, as the low solubility of the pamoate salt complex leads to slow release and sustained duration of action [5] [6]. A specific example documented in a patent is its use in forming **olanzapine pamoate monohydrate**, a long-acting antipsychotic injection [5].

Experimental Protocol

The following methodology is adapted from a patent for preparing an API pamoate salt (olanzapine pamoate monohydrate), providing a practical workflow [5]:



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General workflow for preparing an API pamoate salt [5].

Key Process Parameters [5]:

- **Solvent:** The reaction is typically carried out in a mixture of water and a water-miscible organic solvent like acetone.
- **Temperature:** The process is conducted at or below room temperature to facilitate precipitation.

- **pH Control:** The precipitation is initiated by adding a mineral acid (e.g., hydrochloric acid) to the reaction mixture.

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References

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To cite this document: Smolecule. [what is disodium pamoate monohydrate]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b949911#what-is-disodium-pamoate-monohydrate>]

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